

# Health Physics Considerations for Americium-243: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Americium-243

Cat. No.: B1218457

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health physics considerations for **Americium-243** (Am-243). The information is intended for professionals in research, science, and drug development who may work with or encounter this radionuclide. This document covers the core radiological properties, dosimetry, and biological behavior of Am-243, along with detailed experimental protocols for its detection and quantification.

## Radiological Properties

**Americium-243** is a synthetic, radioactive actinide with a long half-life, making it a significant concern in terms of long-term radiological protection.<sup>[1]</sup> It is produced in nuclear reactors through neutron capture.<sup>[2]</sup> The primary mode of decay for Am-243 is alpha emission, which poses a significant internal radiation hazard.<sup>[3][4]</sup>

Below is a summary of the key radiological properties of **Americium-243**.

Property	Value	Reference
Half-life	7,370 years	[3]
Primary Decay Mode	Alpha ( $\alpha$ ) emission	[3]
Specific Activity	$7.4 \times 10^9$ Bq/g (0.2 Ci/g)	[5]
Alpha Decay Energy	5.439 MeV	[6]
Major Alpha Particle Energies	5.275 MeV (87.4%), 5.233 MeV (11.0%), 5.181 MeV (1.1%)	[5]
Major Gamma/X-ray Emissions	74.7 keV (68.2%), 43.5 keV (5.9%)	[5]
Progeny	Neptunium-239 (Np-239)	[3]

## Dosimetry

The primary radiological hazard from **Americium-243** arises from internal exposure, as the emitted alpha particles have a high linear energy transfer (LET) and can cause significant damage to tissues if inhaled or ingested.[4] External exposure is of less concern due to the low penetrating power of alpha particles, though there is a minor contribution from associated gamma and X-ray emissions.[4]

### Internal Dosimetry

Once internalized, **Americium-243** translocates from the site of entry (e.g., lungs, gastrointestinal tract) to other organs, with the skeleton and liver being the primary sites of long-term deposition.[4] The biological half-life of americium in the skeleton is approximately 50 years, and in the liver, it is about 20 years.[4] This long-term retention contributes significantly to the committed effective dose.

### External Dosimetry

The external hazard from Am-243 is primarily due to the gamma and X-ray emissions from both Am-243 itself and its short-lived decay product, Neptunium-239. While the energies of these

photons are relatively low, they can contribute to the whole-body dose, especially when handling larger quantities of the material.

The following table summarizes key dosimetric data for **Americium-243**.

Dosimetric Parameter	Value (for all compounds, lung absorption type W)	Reference
Annual Limit on Intake (ALI) - Ingestion	$8 \times 10^5$ Bq ( $2 \times 10^1$ $\mu$ Ci)	[7]
Annual Limit on Intake (ALI) - Inhalation	$6 \times 10^3$ Bq ( $2 \times 10^{-1}$ $\mu$ Ci)	[7]
Derived Air Concentration (DAC)	3 Bq/m <sup>3</sup> ( $8 \times 10^{-11}$ $\mu$ Ci/mL)	[7]
Inhalation Dose Coefficient (Sv/Bq)	$9.6 \times 10^{-6}$ (Type M), $7.4 \times 10^{-6}$ (Type F)	[8]
Ingestion Dose Coefficient (Sv/Bq)	$2.0 \times 10^{-7}$	[8]

## Experimental Protocols

Accurate quantification of **Americium-243** in biological and environmental samples is crucial for dose assessment and contamination control. The following sections provide an overview of common analytical techniques.

### Alpha Spectrometry for Fecal Samples

Alpha spectrometry is a highly sensitive method for the detection and quantification of alpha-emitting radionuclides like Am-243. Fecal analysis is a key bioassay for assessing intake of insoluble americium compounds.[9]

Methodology:

- **Sample Collection and Preparation:** Collect a 24-hour fecal sample. The sample is then ashed at high temperature (e.g., 500-600°C) to remove organic matter.

- **Tracer Addition:** A known activity of a different americium isotope, such as Americium-241, is added to the ashed sample to act as a tracer for chemical yield determination.[\[10\]](#)
- **Dissolution:** The ash is dissolved in strong acids, typically a mixture of nitric acid and hydrochloric acid, often with the aid of microwave digestion.[\[11\]](#)
- **Radiochemical Separation:** Americium is chemically separated from the sample matrix and other interfering radionuclides using techniques such as co-precipitation (e.g., with lanthanum fluoride or bismuth phosphate) and ion exchange or extraction chromatography.[\[12\]](#)[\[13\]](#)
- **Source Preparation:** The purified americium fraction is electrodeposited onto a stainless-steel disc to create a thin, uniform source suitable for alpha spectrometry.[\[10\]](#)
- **Alpha Spectrometry:** The disc is placed in a vacuum chamber with a solid-state detector (e.g., a silicon surface barrier or passivated implanted planar silicon detector). The detector measures the energy of the alpha particles emitted from the sample. The distinct alpha energies of Am-243 and the Am-241 tracer allow for their individual quantification.
- **Data Analysis:** The activity of Am-243 in the original sample is calculated from the net counts in its specific energy region, the counting efficiency of the detector, the chemical yield (determined from the recovery of the Am-241 tracer), and the sample volume/mass.

## Liquid Scintillation Counting

Liquid Scintillation Counting (LSC) is another sensitive technique for quantifying alpha and beta emitters. It is particularly useful for samples with complex matrices.[\[14\]](#)

Methodology:

- **Sample Preparation:** The sample (e.g., urine, digested tissue) is mixed with a liquid scintillation cocktail in a vial. The cocktail contains a solvent and scintillating fluors that emit light when they interact with radiation.[\[8\]](#)
- **Counting:** The vial is placed in a liquid scintillation counter, which uses photomultiplier tubes to detect the light pulses generated by the radioactive decay.[\[15\]](#)

- **Data Analysis:** The instrument records the number of light pulses per unit time, which is proportional to the activity of the radionuclide in the sample. Energy discrimination can be used to distinguish between different radionuclides based on the intensity of the light pulses. For Am-243, which is an alpha emitter, the system can be optimized for alpha particle detection.<sup>[14]</sup>

## Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

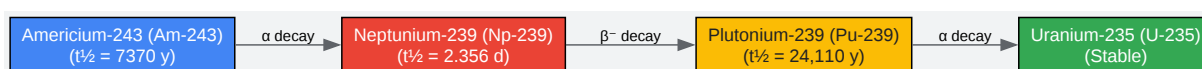
ICP-MS is a powerful technique for elemental and isotopic analysis, offering high sensitivity and the ability to distinguish between different isotopes of the same element based on their mass-to-charge ratio.<sup>[16]</sup>

Methodology:

- **Sample Preparation:** Biological samples such as urine or blood are typically digested using strong acids (e.g., nitric acid) in a microwave digestion system to break down the organic matrix.<sup>[17]</sup>
- **Instrumental Analysis:** The digested sample is introduced into the ICP-MS. The sample is nebulized and transported into a high-temperature argon plasma, which atomizes and ionizes the americium. The ions are then passed through a mass spectrometer, which separates them based on their mass-to-charge ratio.
- **Data Analysis:** The detector measures the abundance of ions at the specific mass-to-charge ratio of Am-243. Quantification is typically performed using an internal standard, such as a known concentration of a non-interfering element, and a calibration curve prepared from certified standards.<sup>[16]</sup> Isotope dilution techniques can also be employed for high-precision measurements.

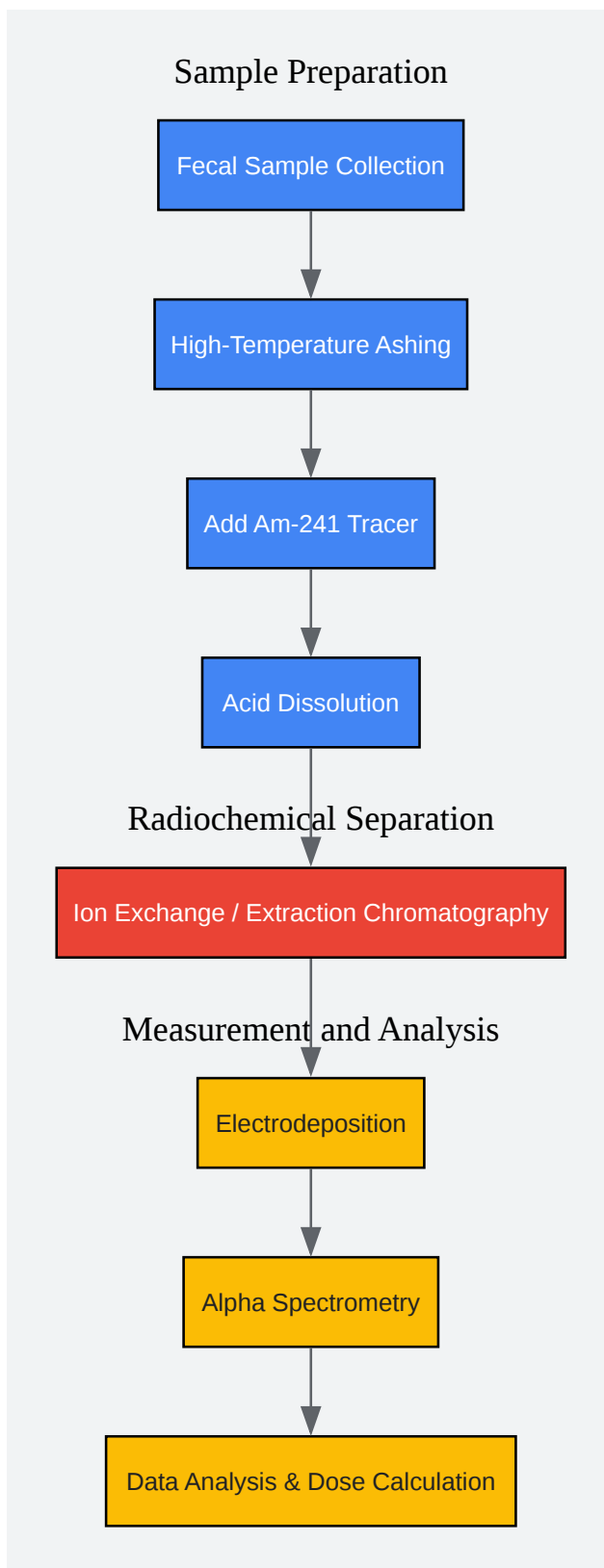
## Visualizations

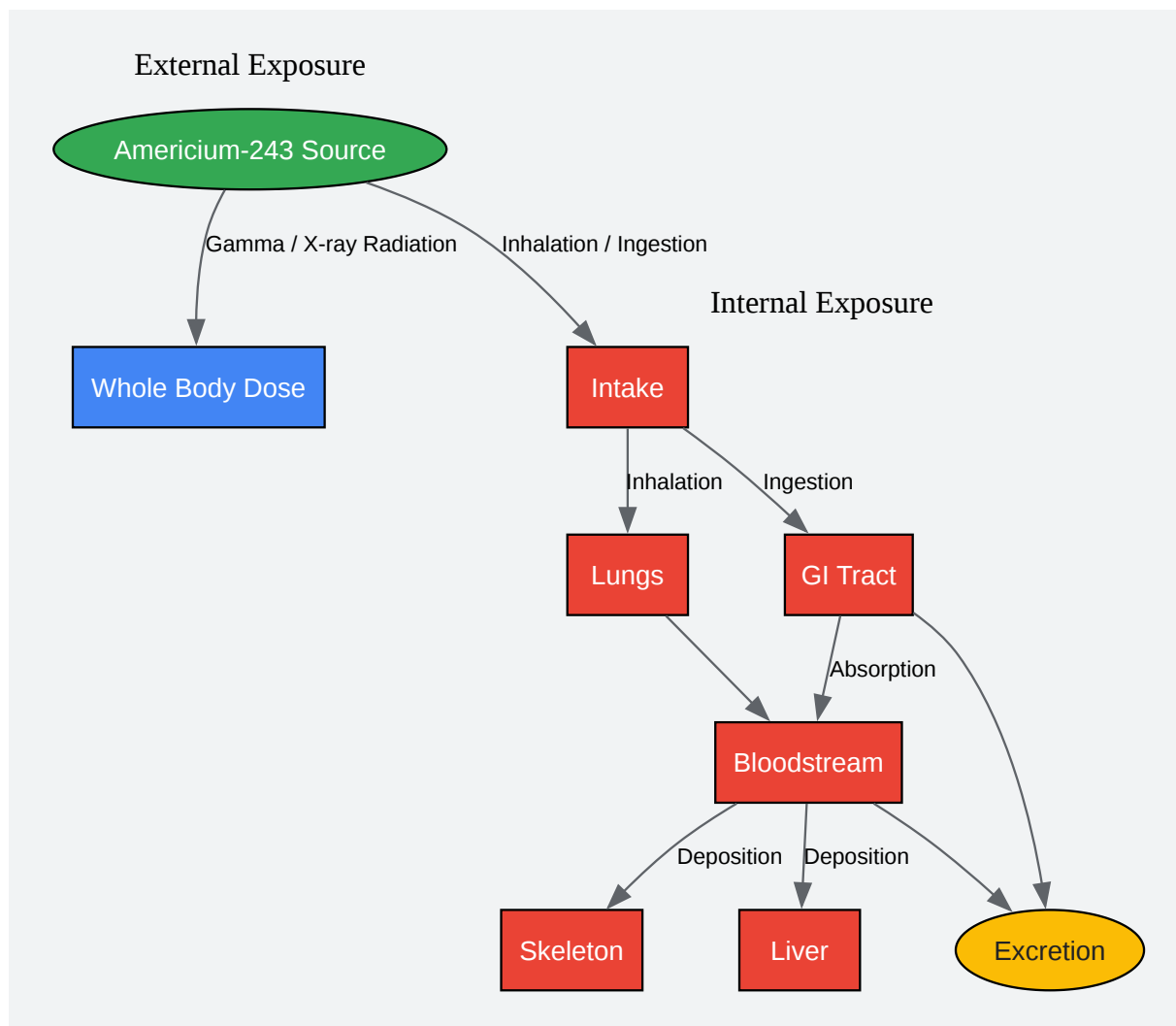
The following diagrams illustrate key concepts related to the health physics of **Americium-243**.



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Caption: Decay chain of **Americium-243**.





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